

Personal protective equipment for handling (S,R,S)-AHPC-amido-C5-acid

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Compound of Interest

Compound Name: (S,R,S)-AHPC-amido-C5-acid

Cat. No.: B8103583

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Essential Safety and Handling Guide for (S,R,S)-AHPC-amido-C5-acid

(S,R,S)-AHPC-amido-C5-acid is a research chemical that incorporates a VHL (von Hippel-Lindau) E3 ubiquitin ligase ligand and a PROTAC (Proteolysis Targeting Chimera) linker.^[1] As with any laboratory chemical, it requires careful handling by trained personnel to ensure safety. While a specific Safety Data Sheet (SDS) for this exact compound is not publicly available, the following guidance is based on the SDS for the closely related compound (S,R,S)-AHPC monohydrochloride and general best practices for handling PROTAC molecules.^{[2][3]}

Hazard Identification and Classification

Based on the available data for similar compounds, **(S,R,S)-AHPC-amido-C5-acid** should be treated as a substance that is potentially harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.^[3]

GHS Hazard Statements:

- H302: Harmful if swallowed.^[3]
- H315: Causes skin irritation.^[3]
- H319: Causes serious eye irritation.^[3]

- H335: May cause respiratory irritation.[3]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial when handling this compound. The minimum required PPE for working in a laboratory with this chemical includes a lab coat, protective eyewear, long pants, and closed-toe shoes.[4] This should be supplemented with the specific PPE outlined below.

PPE Category	Specific Recommendations
Eye Protection	Chemical safety goggles or a face shield should be worn.[2][3]
Hand Protection	Chemically resistant gloves, such as nitrile gloves, are required.[2][3]
Body Protection	A laboratory coat must be worn.[2][3][4]
Respiratory Protection	Work should be conducted in a well-ventilated area. For handling the solid compound and preparing stock solutions, a fume hood is recommended to avoid breathing dust or vapors.[2][3]

Operational Plan: Handling, Storage, and Disposal

Proper operational procedures are essential for maintaining the integrity of the compound and ensuring laboratory safety.

Handling:

- Avoid contact with skin and eyes.[3]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[3]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[3]

- Use only in a well-ventilated area or outdoors.[\[3\]](#)
- For solution preparation, use an appropriate solvent such as DMSO.[\[1\]](#)

Storage:

- Store in a well-ventilated place and keep the container tightly closed.[\[3\]](#)
- For long-term storage as a powder, store at -20°C in a sealed container, away from moisture and light.[\[1\]](#)
- Store in a locked-up location.[\[3\]](#)

Disposal:

- Dispose of the contents and container in accordance with local, regional, and national regulations.[\[3\]](#)
- Do not allow the product to enter drains or water courses.[\[3\]](#)
- Contaminated materials should be decontaminated and disposed of as hazardous waste.[\[3\]](#)

First Aid Measures

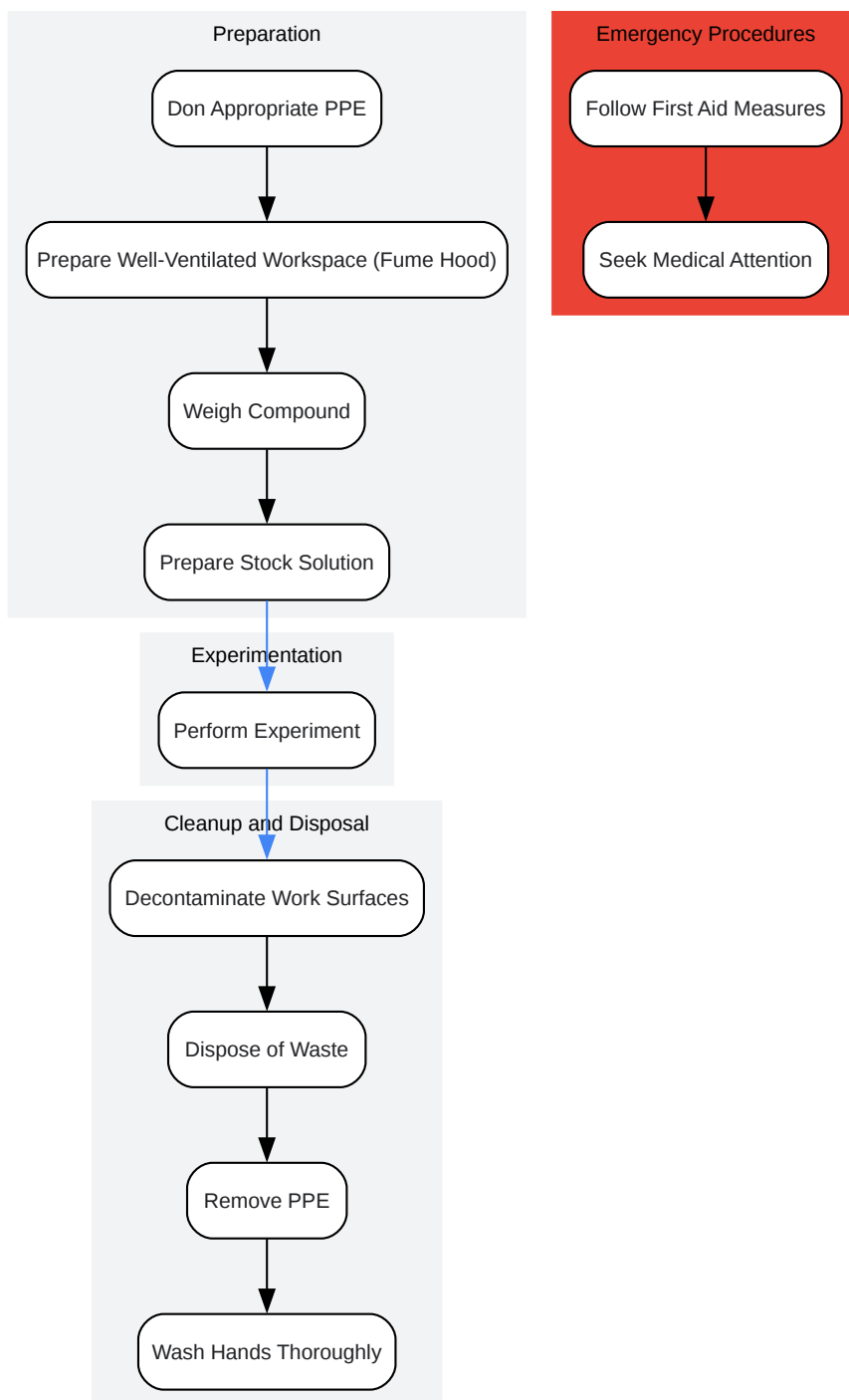
In case of accidental exposure, immediate action is necessary.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [3]
Skin Contact	Wash off immediately with soap and plenty of water. Remove contaminated clothing and wash it before reuse. If skin irritation persists, seek medical attention. [2] [3]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, perform artificial respiration. Seek medical attention. [2] [3] [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2] [3]

Experimental Workflow and Safety

Below is a diagram illustrating the key safety and handling steps for working with **(S,R,S)-AHPC-amido-C5-acid** in a research setting.

Workflow for Safe Handling of (S,R,S)-AHPC-amido-C5-acid



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Caption: A flowchart outlining the safe handling procedures for (S,R,S)-AHPC-amido-C5-acid.

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